

Application Notes and Protocols for Targeted Protein Degradation using NO2-SPP-sulfo

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Compound of Interest

Compound Name: NO2-SPP-sulfo

CAS No.: 663598-66-1

Cat. No.: B3182424

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For Researchers, Scientists, and Drug Development Professionals

Introduction to NO2-SPP-sulfo

NO2-SPP-sulfo (CAS 663598-66-1) is a water-soluble, heterobifunctional crosslinker designed for the conjugation of biomolecules. Its chemical structure consists of two reactive moieties: a sulfonylated N-hydroxysuccinimide (sulfo-NHS) ester and a nitropyridyl disulfide group. This architecture allows for the covalent linkage of amine-containing molecules to thiol-containing molecules. In the context of targeted protein degradation, **NO2-SPP-sulfo** can be utilized as a linker to create chimeric molecules, such as antibody-drug conjugates (ADCs) or other targeted constructs, that facilitate the delivery of a payload to a specific cell or protein, ultimately leading to protein degradation.^{[1][2][3][4][5]} The disulfide bond within the linker is cleavable under reducing conditions, such as those found within the intracellular environment, allowing for the release of the payload.^[6]

Key Features of **NO2-SPP-sulfo**:

- **Heterobifunctional:** Contains an amine-reactive sulfo-NHS ester and a thiol-reactive nitropyridyl disulfide group.
- **Water-Soluble:** The presence of a sulfonate group enhances its solubility in aqueous buffers, simplifying conjugation reactions.
- **Cleavable:** The disulfide bond can be cleaved by reducing agents like dithiothreitol (DTT) or glutathione, facilitating payload release inside the cell.
- **Application in Targeted Conjugates:** Ideal for linking targeting moieties (e.g., antibodies) to effector molecules for targeted delivery.

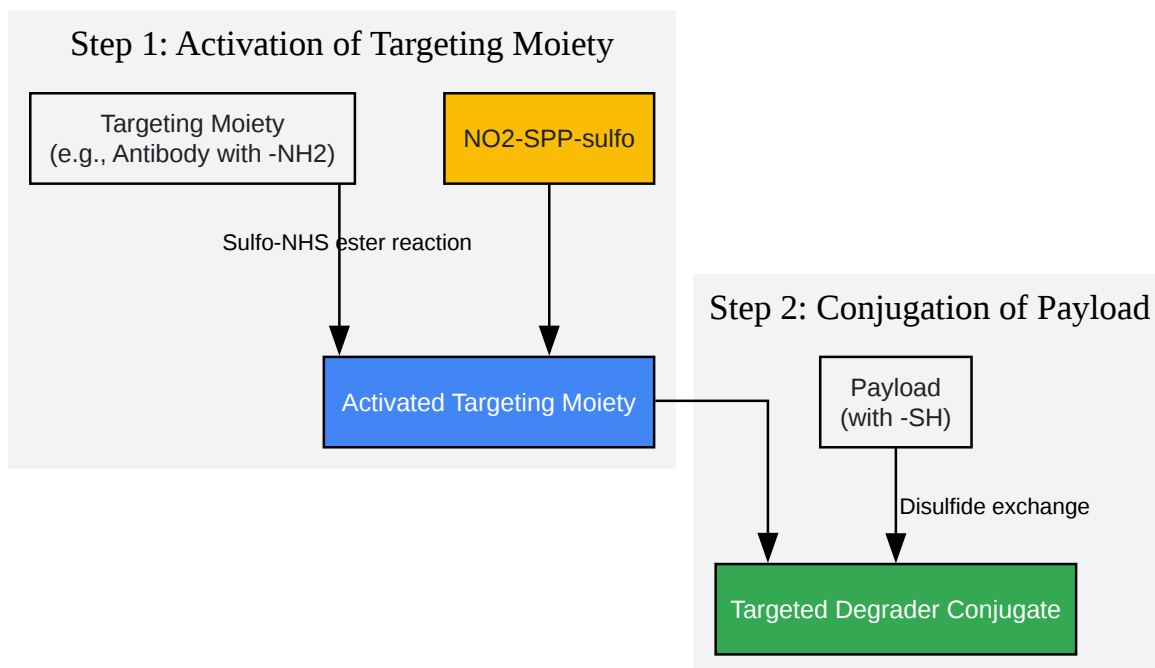
Mechanism of Action

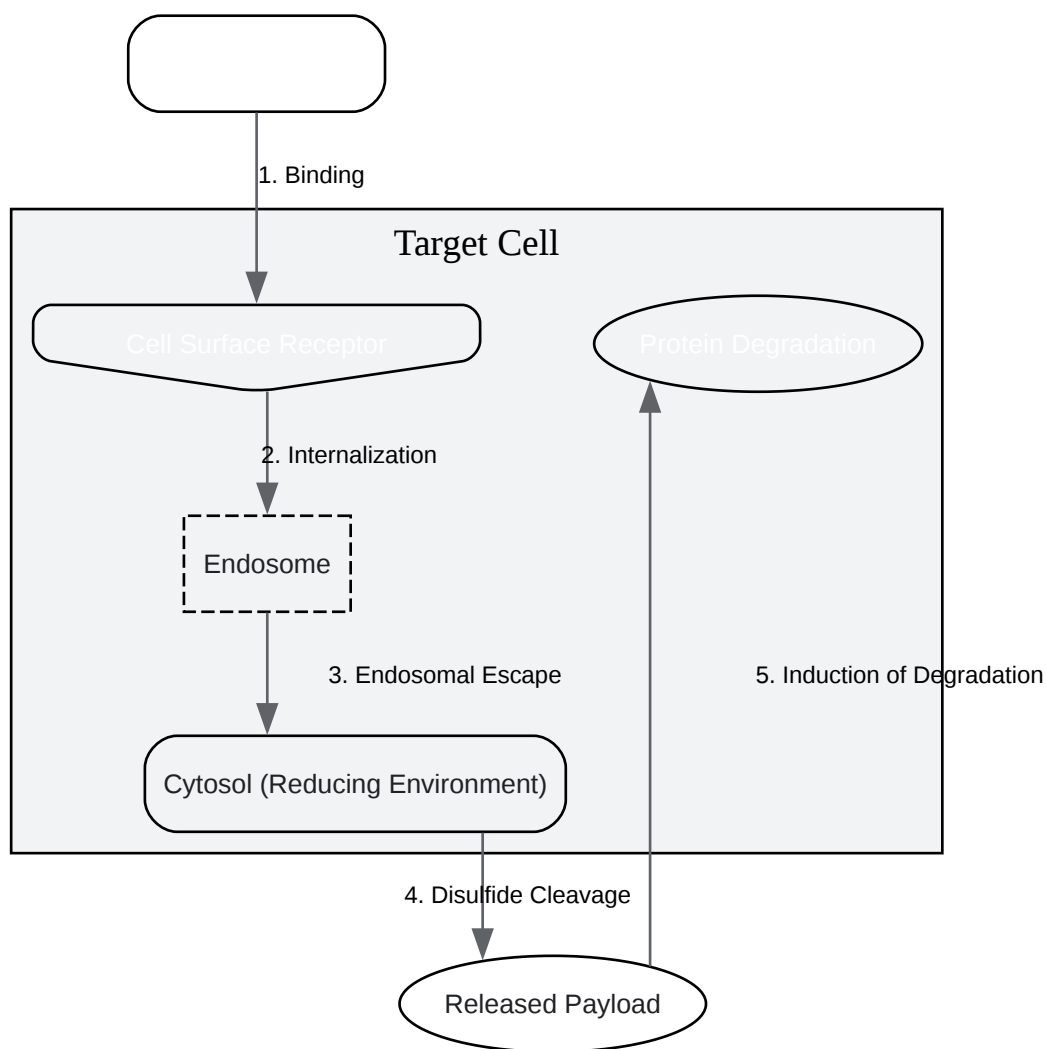
The fundamental application of **NO2-SPP-sulfo** in targeted protein degradation involves a two-step conjugation process to create a targeted degrader conjugate. This conjugate typically consists of a targeting moiety, the **NO2-SPP-sulfo** linker, and a payload.

- **Activation of Targeting Moiety:** The amine-reactive sulfo-NHS ester of **NO2-SPP-sulfo** is first reacted with a primary amine (e.g., a lysine residue) on the targeting protein (e.g., an antibody). This forms a stable amide bond.
- **Conjugation of Payload:** The now-activated targeting moiety, which presents a thiol-reactive nitropyridyl disulfide group, is then reacted with a thiol-containing payload. This reaction proceeds via disulfide exchange, creating a disulfide-linked conjugate.

Once the conjugate is introduced to a biological system, the targeting moiety directs it to the desired cells or tissues. Following internalization, the disulfide linker is cleaved in the reducing intracellular environment, releasing the payload to exert its degradative effect.

Diagram of the Conjugation Workflow





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